

2,4,5-Trifluorobenzoic acid physical and chemical properties

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Compound of Interest

Compound Name: 2,4,5-Trifluorobenzoic acid

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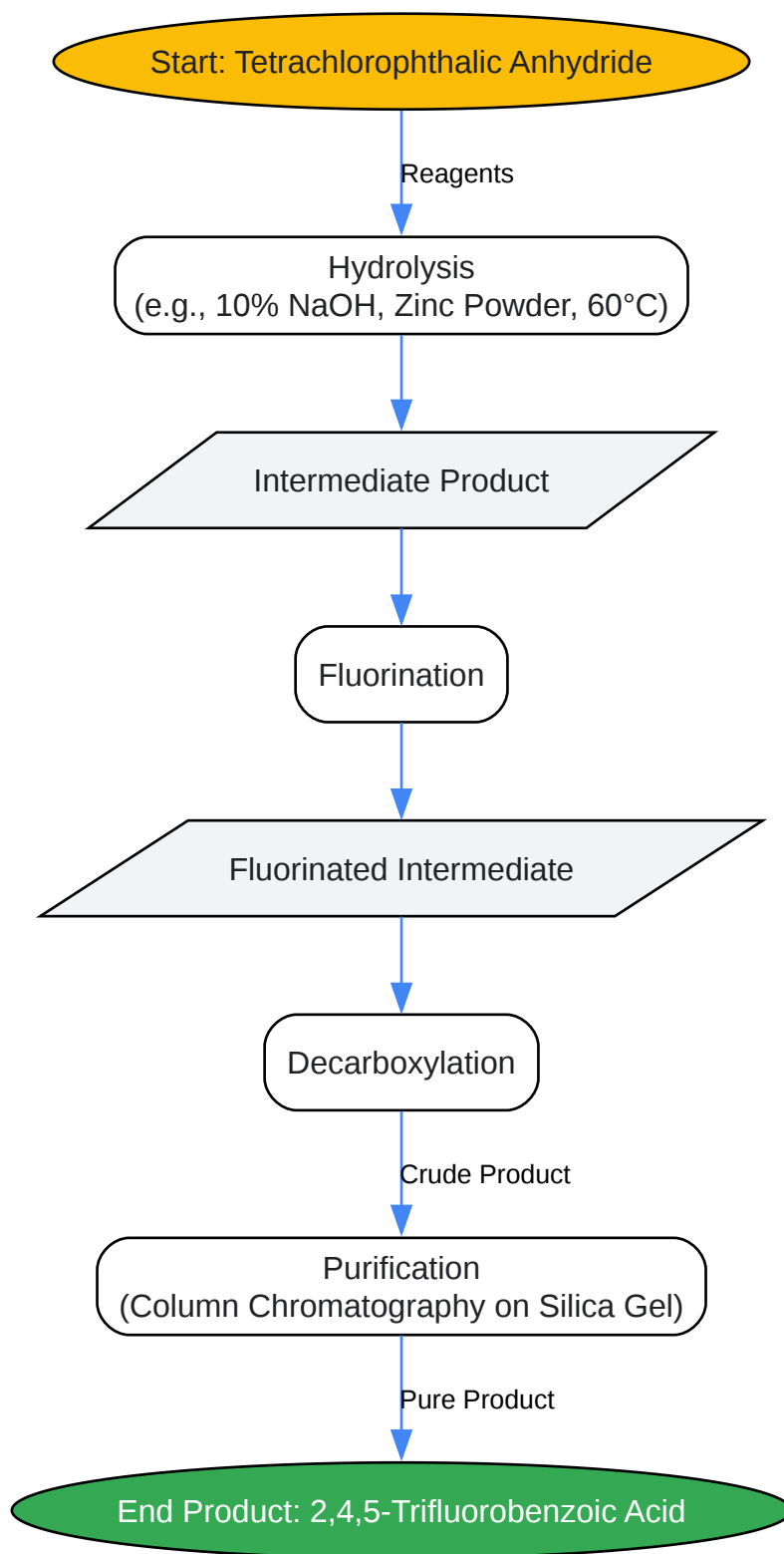
An In-depth Technical Guide to the Physical and Chemical Properties of **2,4,5-Trifluorobenzoic Acid**

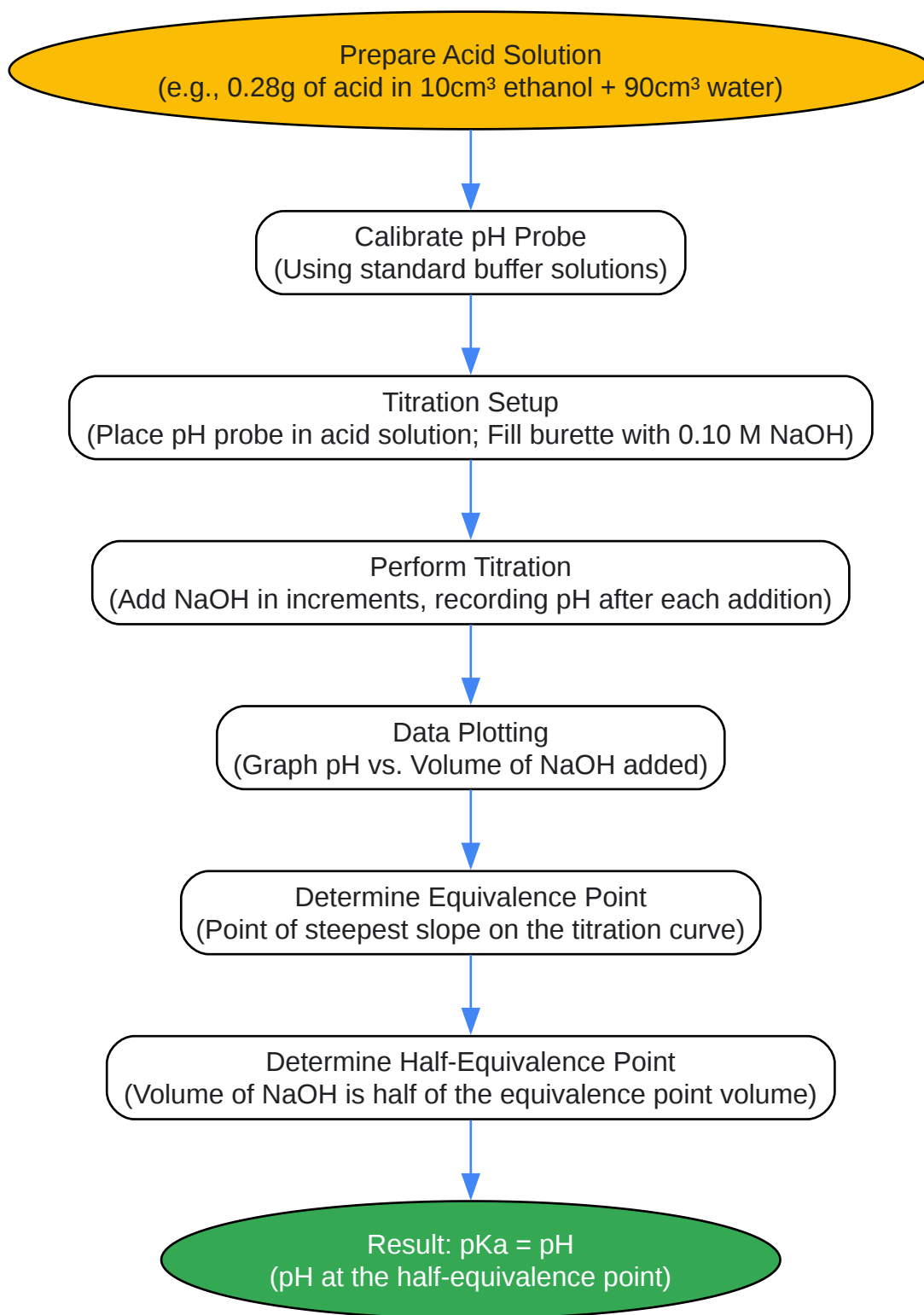
Introduction

2,4,5-Trifluorobenzoic acid (CAS No. 446-17-3) is a fluorinated aromatic carboxylic acid.^{[1][2]} It serves as a crucial intermediate in the synthesis of various pharmaceuticals, notably quinolone antibacterials like Temafloxacin, as well as in the production of agrochemicals and liquid crystals.^{[2][3]} The presence of three electron-withdrawing fluorine atoms on the benzene ring significantly influences its chemical reactivity and physical properties, making it a valuable building block in medicinal chemistry and materials science.^{[2][4]} This guide provides a comprehensive overview of its core physical and chemical properties, supported by experimental protocols and data visualizations.

Chemical Structure and Identifiers

The fundamental structure and key identifiers for **2,4,5-Trifluorobenzoic acid** are detailed below.





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References

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